

Health and safety considerations for handling isopentyl formate.

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Compound of Interest

Compound Name: Isopentyl formate

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Isopentyl Formate: A Technical Guide to Health and Safety

Executive Summary: This document provides a comprehensive technical overview of the health and safety considerations for the handling of **isopentyl formate**. **Isopentyl formate** is a flammable liquid that can cause skin, eye, and respiratory irritation. This guide is intended for researchers, scientists, and drug development professionals to ensure its safe handling, storage, and disposal. The following sections detail the chemical and physical properties, toxicological data, experimental protocols for safety assessment, and emergency procedures. Adherence to the guidelines outlined in this document is crucial for minimizing risks associated with the use of **isopentyl formate**.

Chemical and Physical Properties

Isopentyl formate is a colorless liquid with a characteristic fruity odor.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value
Molecular Formula	C6H12O2[3][4][5][6]
Molar Mass	116.16 g/mol [2][3][4][5][6]
Appearance	Colorless liquid[1][3][4][7]
Odor	Fruity, plum-like[1][4]
Boiling Point	123-124 °C[1][3][8]
Melting Point	-93 °C[3][9]
Flash Point	26 °C (78.8 °F) - closed cup[8]
Density	0.859 g/mL at 25 °C[1][3]
Vapor Pressure	10 mm Hg at 17.1 °C[3][9]
Solubility in Water	Slightly soluble (0.3%)[3]
Solubility in Organic Solvents	Soluble in ethanol, ether, and most oils[1][3]

Hazard Identification and Classification

Isopentyl formate is classified as a hazardous substance. The primary hazards associated with this chemical are its flammability and its potential to cause irritation.

- Flammability: **Isopentyl formate** is a flammable liquid and vapor.[10] Vapors may form explosive mixtures with air.[10] It should be kept away from heat, sparks, open flames, and other ignition sources.
- Health Hazards:
 - Skin Irritation: Causes skin irritation.[7][10]
 - Eye Irritation: Causes serious eye irritation.[7][10]
 - Respiratory Irritation: May cause respiratory tract irritation if inhaled.[10]
 - Ingestion: May be harmful if swallowed.[7][10]

Toxicology Data

The toxicity of **isopentyl formate** has been evaluated in animal studies. The following table summarizes the available acute toxicity data.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	9840 mg/kg	[3][4][10]
LD50	Rabbit	Oral	3020 mg/kg	[4]
LD50	Rabbit	Dermal	>5 g/kg	[4]

Experimental Protocols

Flash Point Determination (Based on ASTM D93)

The flash point of **isopentyl formate** is determined using the Pensky-Martens closed-cup method as described in ASTM D93.[1]

Methodology:

- Apparatus: A manual or automated Pensky-Martens closed-cup tester is used.[1][3]
- Sample Preparation: Approximately 75 mL of the **isopentyl formate** sample is placed in the test cup.[1]
- Heating and Stirring: The sample is heated at a controlled rate. For a substance like **isopentyl formate** with an expected flash point below 110°C, the heating rate is 5 to 6°C per minute.[3] The sample is stirred at a rate of 90 to 120 rpm.[1][3]
- Ignition Source Application: An ignition source is applied at specified temperature intervals. For a material with an expected flash point of 26°C, the ignition source is first applied when the sample temperature reaches approximately 3°C to 21°C. The ignition source is then applied at every 1°C increase in temperature.[3]
- Flash Point Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.[1]

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

The oral LD50 value for **isopentyl formate** in rats is determined using the Fixed Dose Procedure outlined in OECD Guideline 420.^[2] This method is designed to estimate the acute oral toxicity of a substance with the use of fewer animals.

Methodology:

- **Animal Selection:** Young, healthy, non-pregnant female rats are typically used. The animals are acclimatized to the laboratory conditions for at least 5 days before the study.^[2]
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature (around 22°C) and a 12-hour light/dark cycle. Standard laboratory diet and drinking water are provided ad libitum, except for a short fasting period before dosing.
- **Dose Administration:**
 - Animals are fasted overnight (food, but not water, is withheld) before administration of the test substance.^[2]
 - The **isopentyl formate** is administered as a single oral dose by gavage.^[2]
 - A sighting study is initially performed with a single animal to determine the appropriate starting dose for the main study. The fixed dose levels are 5, 50, 300, and 2000 mg/kg body weight.
- **Observation:**
 - After dosing, animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.^[2]
 - Special attention is given to the first 24 hours after dosing, with frequent observations during the first 4 hours.^[2]
- **Data Analysis:** The results are used to classify the substance according to the Globally Harmonised System (GHS) of Classification and Labelling of Chemicals.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **isopentyl formate**.

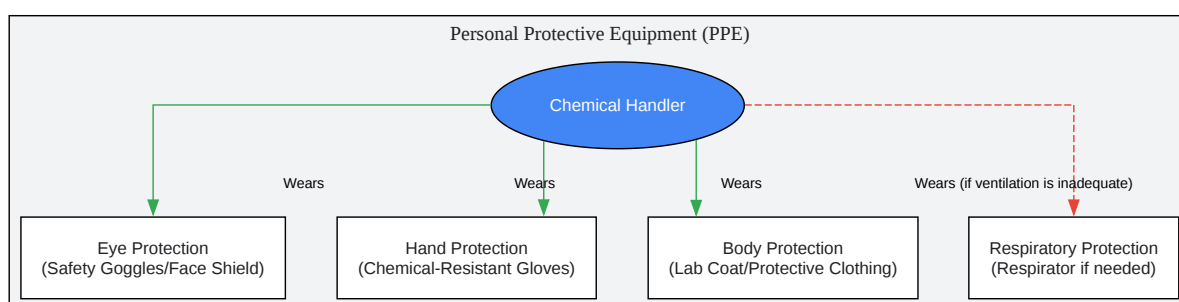
- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[7\]](#)[\[10\]](#)
 - Avoid contact with skin and eyes.[\[7\]](#)[\[10\]](#)
 - Keep away from all sources of ignition, including heat, sparks, and open flames.[\[7\]](#)[\[10\]](#)
 - Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.
 - Do not smoke in areas where **isopentyl formate** is handled or stored.[\[10\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.[\[7\]](#)
 - Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[10\]](#)

Personal Protective Equipment (PPE)

When handling **isopentyl formate**, it is mandatory to use appropriate personal protective equipment to prevent exposure.

- Eye Protection: Chemical safety goggles or a face shield are required.[\[10\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn.[\[7\]](#)
[\[10\]](#)

- Skin and Body Protection: A lab coat or other protective clothing should be worn. In situations with a higher risk of splashing, impervious clothing and flame-retardant antistatic protective clothing are recommended.[10]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[10]



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Caption: Required Personal Protective Equipment for handling **isopentyl formate**.

First Aid Measures

In the event of exposure to **isopentyl formate**, immediate first aid is crucial.

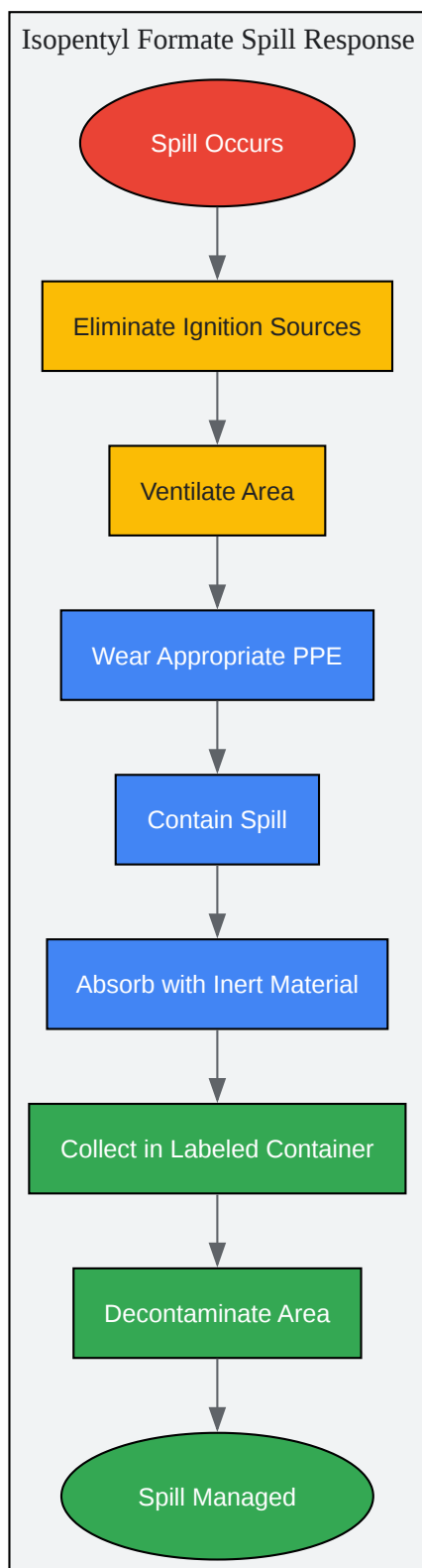
- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[7][10]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7][10]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][10]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)[\[10\]](#)

Accidental Release Measures

In case of a spill or leak of **isopentyl formate**, the following steps should be taken to mitigate the hazard.

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[\[7\]](#)
- Ventilate the Area: Ensure adequate ventilation to disperse vapors.[\[7\]](#)[\[10\]](#)
- Personal Protection: Wear appropriate personal protective equipment, including respiratory protection, before attempting to clean up the spill.[\[7\]](#)[\[10\]](#)
- Containment: Prevent the spill from spreading and entering drains or waterways.[\[7\]](#)
- Clean-up: Absorb the spill with an inert, non-combustible material such as sand or earth.[\[7\]](#)
Collect the absorbed material into a suitable, labeled container for disposal.[\[7\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.



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Caption: Logical workflow for responding to a chemical spill of **isopentyl formate**.

Disposal Considerations

Isopentyl formate and its containers must be disposed of in accordance with local, state, and federal regulations.[7]

- **Waste Isopentyl Formate:** This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[10] Do not dispose of it in the sewer system.[10]
- **Contaminated Packaging:** Dispose of contaminated packaging as unused product.[10]

It is recommended to contact a licensed professional waste disposal service for proper disposal.[10]

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